

# Personal protective equipment for handling 5'-Chloro-2'-hydroxy-4'-methylacetophenone

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## Compound of Interest

Compound Name: 5'-Chloro-2'-hydroxy-4'-methylacetophenone

Cat. No.: B1361155

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## Essential Safety and Handling Guide for 5'-Chloro-2'-hydroxy-4'-methylacetophenone

This document provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5'-Chloro-2'-hydroxy-4'-methylacetophenone** (CAS No: 28480-70-8). The following procedures are designed to minimize risk and ensure a safe laboratory environment.

## Hazard Identification and Physical Properties

**5'-Chloro-2'-hydroxy-4'-methylacetophenone** is a solid that presents several hazards. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#) Ingestion and inhalation should be avoided.

### Quantitative Data Summary

While specific quantitative data for **5'-Chloro-2'-hydroxy-4'-methylacetophenone** is not readily available for all parameters, the table below summarizes known values and provides data for related compounds to offer a conservative basis for risk assessment.

Property	Value for 5'-Chloro-2'-hydroxy-4'-methylacetophenone	Related Compound Data
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>2</sub>	-
Molecular Weight	184.62 g/mol [1][2][3]	-
Appearance	Off-white to light yellow crystalline solid[2]	-
Melting Point	70-73 °C[3]	-
Occupational Exposure Limits (OELs)	Not established	Acetophenone (Proxy): TWA 10 ppm (ACGIH)[4] 4-Chlorophenol (Proxy): TWA 0.5 mg/m <sup>3</sup> (Denmark)[5]
Density	Data not available	4-Chlorophenol (Proxy): 1.306 g/cm <sup>3</sup>
Vapor Pressure	Data not available	4-Chlorophenol (Proxy): 1 mm Hg at 51.8 °C
Water Solubility	Data not available	2-Hydroxy-5-methylacetophenone (Proxy): Practically insoluble[6]
Flash Point	Not applicable (for solid)[3]	4-Chlorophenol (Proxy): 121 °C[4]

TWA: Time-Weighted Average; ACGIH: American Conference of Governmental Industrial Hygienists.

## Operational Plan: Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this compound. The following equipment must be worn at all times.

- Hand Protection: Due to the compound's chlorinated aromatic ketone structure, glove selection requires careful consideration. Nitrile gloves have poor resistance to halogenated hydrocarbons and ketones.<sup>[7]</sup> Butyl rubber gloves are effective against ketones but not halogenated solvents.<sup>[8]</sup> Therefore, for incidental contact, it is recommended to wear double-layered nitrile gloves and change them immediately upon contamination. For prolonged handling or in case of a spill, heavy-duty Viton® or laminate (e.g., Silver Shield®) gloves are recommended. Always consult the glove manufacturer's resistance guide for specific chemicals.
- Eye and Face Protection: Chemical safety goggles that provide a complete seal around the eyes are required. In addition, a face shield must be worn when there is a risk of splashes or when handling larger quantities of the solid or its solutions.<sup>[5]</sup>
- Respiratory Protection: A NIOSH-approved N95 dust mask is required when handling the powdered form to prevent inhalation of airborne particles.<sup>[3]</sup> All weighing and transfer operations of the solid should be performed in a certified chemical fume hood or a ventilated balance enclosure.
- Protective Clothing: A flame-resistant laboratory coat must be worn and fully buttoned. When handling larger quantities or when there is a significant risk of spillage, a chemically resistant apron should be worn over the lab coat. Full-length pants and closed-toe shoes are mandatory in the laboratory.

## Experimental Protocol: Preparation of a Standard Solution

This protocol outlines the step-by-step procedure for safely preparing a solution of **5'-Chloro-2'-hydroxy-4'-methylacetophenone** from its solid form.

Objective: To prepare a solution of a specific molarity for experimental use.

Materials:

- **5'-Chloro-2'-hydroxy-4'-methylacetophenone**
- Appropriate solvent (e.g., ethanol, DMSO)

- Volumetric flask with stopper
- Analytical balance
- Spatula
- Weighing paper or boat
- Funnel
- Wash bottle with solvent
- Beaker
- Pipettes

Procedure:

- Pre-operation Safety Check:
  - Ensure a certified chemical fume hood is operational.
  - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
  - Don all required PPE as outlined above.
  - Have a spill kit readily available.
- Calculation:
  - Determine the desired concentration and volume of the solution.
  - Calculate the required mass of **5'-Chloro-2'-hydroxy-4'-methylacetophenone** using its molecular weight (184.62 g/mol ).
- Weighing the Compound (inside a chemical fume hood or ventilated enclosure):
  - Place a piece of weighing paper or a weighing boat on the analytical balance and tare it.

- Carefully use a clean spatula to transfer the calculated mass of the solid compound onto the weighing paper. Avoid creating dust.[9]
- Record the exact mass.

- Dissolving the Compound:
  - Place a funnel into the neck of the appropriate-sized volumetric flask.
  - Carefully transfer the weighed solid into the flask through the funnel.[9]
  - Rinse the weighing paper and the funnel with a small amount of the chosen solvent to ensure a complete quantitative transfer of the compound into the flask.[10][11]
  - Add the solvent to the flask until it is approximately half to two-thirds full.
  - Stopper the flask and gently swirl to dissolve the solid completely.[10] Do not heat unless the procedure specifically requires it, and if so, do so with extreme caution and appropriate equipment in the fume hood.
- Final Dilution:
  - Once the solid is fully dissolved, carefully add more solvent until the bottom of the meniscus reaches the calibration mark on the neck of the volumetric flask.[10] Use a pipette for the final additions to avoid overshooting the mark.
  - Stopper the flask securely and invert it several times to ensure the solution is homogeneous.[9][10]
- Labeling and Storage:
  - Clearly label the volumetric flask with the chemical name, concentration, solvent, date of preparation, and your initials.
  - Store the solution in a cool, dry, and well-ventilated area, away from incompatible materials.

## Disposal Plan

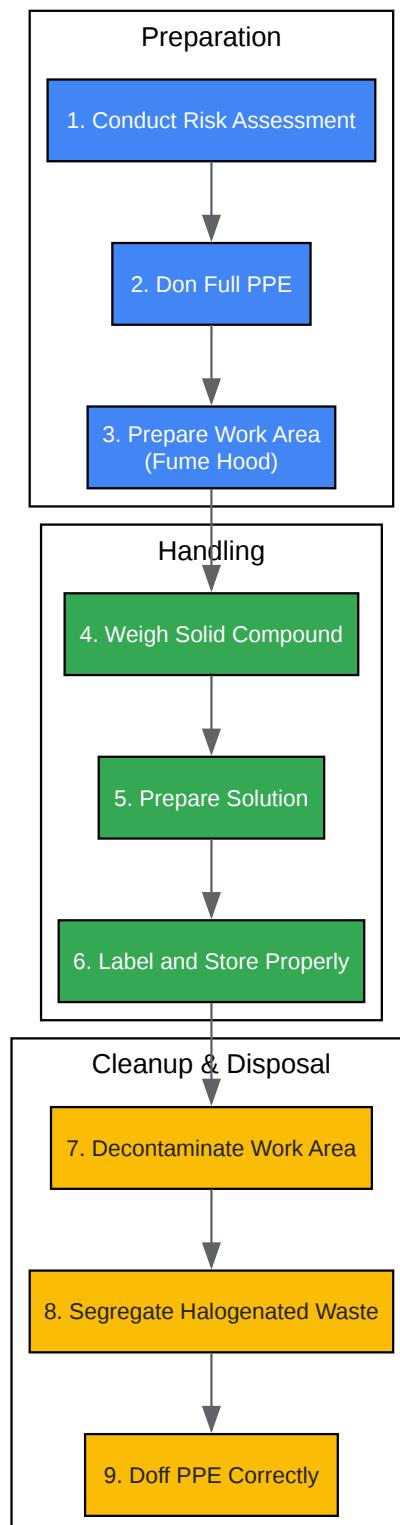
Proper disposal of **5'-Chloro-2'-hydroxy-4'-methylacetophenone** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

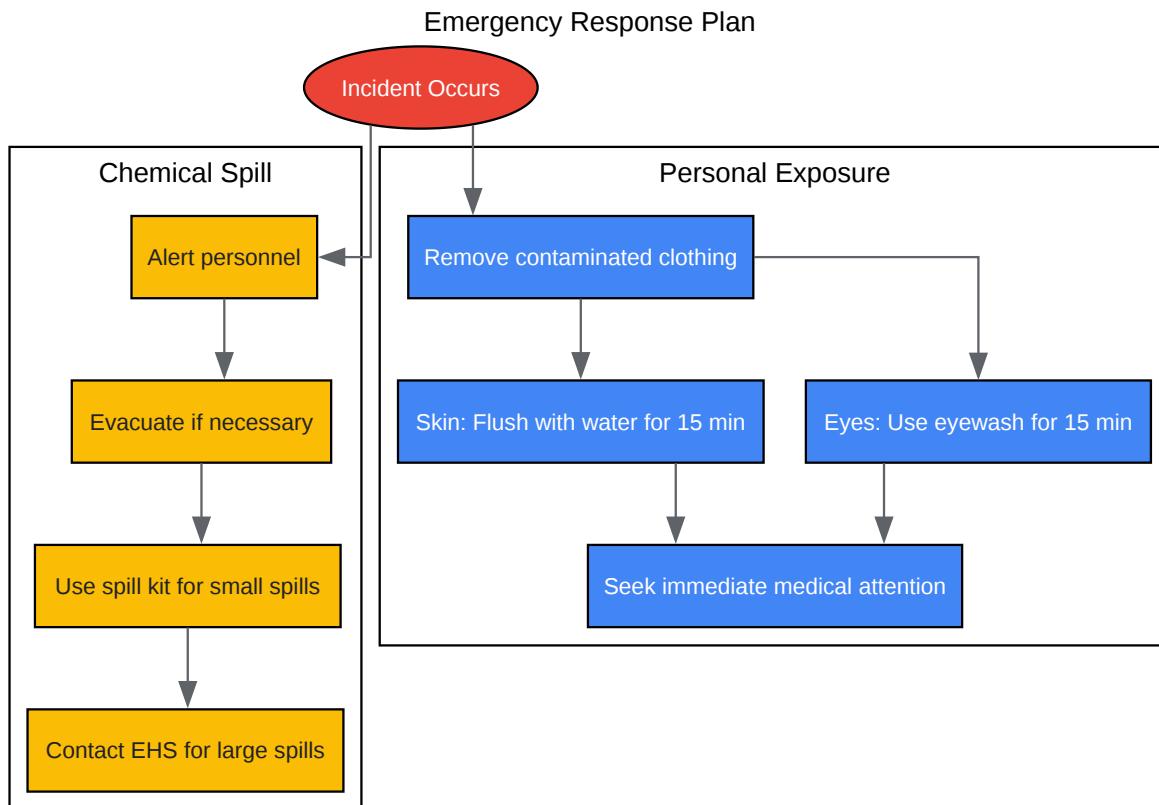
- Waste Segregation: As a halogenated organic compound, all waste containing this chemical must be segregated from non-halogenated waste streams.[\[1\]](#)
- Solid Waste:
  - Collect unused or expired solid **5'-Chloro-2'-hydroxy-4'-methylacetophenone** in a clearly labeled, sealed container.
  - Contaminated materials such as weighing papers, gloves, and bench paper should be placed in a designated hazardous waste bag or container.
- Liquid Waste:
  - Solutions containing this compound should be collected in a designated "Halogenated Organic Waste" container.[\[5\]](#)
  - Never dispose of this chemical or its solutions down the drain.[\[5\]](#)
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name of all constituents, and their approximate concentrations.[\[5\]](#)
- Disposal Procedure: Follow your institution's specific guidelines for the disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for waste pickup and disposal procedures.

## Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for handling this chemical safely.

## Safe Handling Workflow for 5'-Chloro-2'-hydroxy-4'-methylacetophenone





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